

Solubility Profile of 5-Hydroxyisophthalic Acid in Common Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Hydroxyisophthalic acid

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This technical guide provides an in-depth overview of the solubility of **5-Hydroxyisophthalic acid** (also known as 3,5-dicarboxyphenol) in common organic solvents. Due to its structure, featuring both hydrophilic (hydroxyl and carboxyl groups) and lipophilic (benzene ring) moieties, understanding its solubility is crucial for applications in drug development, polymer chemistry, and organic synthesis. This document compiles available quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and provides a visual representation of the experimental workflow.

Core Data Presentation: Solubility of 5-Hydroxyisophthalic Acid

The solubility of **5-Hydroxyisophthalic acid** varies across different solvents, influenced by factors such as polarity, hydrogen bonding capability, and temperature. The following tables summarize the currently available data.

Table 1: Quantitative Solubility Data

Solvent	Temperature (°C)	Solubility	Units
Water	15	0.06	g/100 mL ^{[1][2]}

Table 2: Qualitative and Semi-Quantitative Solubility Data

Solvent	Observation	Implied Solubility
Methanol	A 5% solution is clear and colorless. [3]	≥ 5 g/100 mL
Methanol	"Almost transparency" noted for solubility.	Good solubility
Various Organic Solvents	Generally described as "soluble". [4]	Data not quantified

Note: Extensive searches did not yield specific quantitative solubility data for **5-Hydroxyisophthalic acid** in ethanol, acetone, ethyl acetate, and dimethyl sulfoxide (DMSO) in publicly available literature. The experimental protocol provided in the subsequent section can be utilized to determine these values.

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The following protocol outlines a standard and reliable method for determining the solubility of **5-Hydroxyisophthalic acid** in a given organic solvent. This method is based on the well-established shake-flask technique followed by quantitative analysis.

1. Materials and Equipment:

- **5-Hydroxyisophthalic acid** (purity >99%)
- Selected organic solvents (analytical grade)
- Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Syringe filters (0.45 μ m, solvent-compatible)

- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

2. Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **5-Hydroxyisophthalic acid** to a series of vials. The excess solid is crucial to ensure that equilibrium with the saturated solution is achieved.
 - Pipette a precise volume of the chosen organic solvent into each vial.
 - Securely cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitation speed (e.g., 150 rpm).
 - Equilibrate the samples for a sufficient period (typically 24-48 hours) to ensure the dissolution equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for at least 2 hours to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the solution through a 0.45 µm syringe filter into a clean vial to remove any undissolved microparticles.
 - Dilute the filtered, saturated solution with the respective solvent in a volumetric flask to a concentration that falls within the linear range of the analytical method.

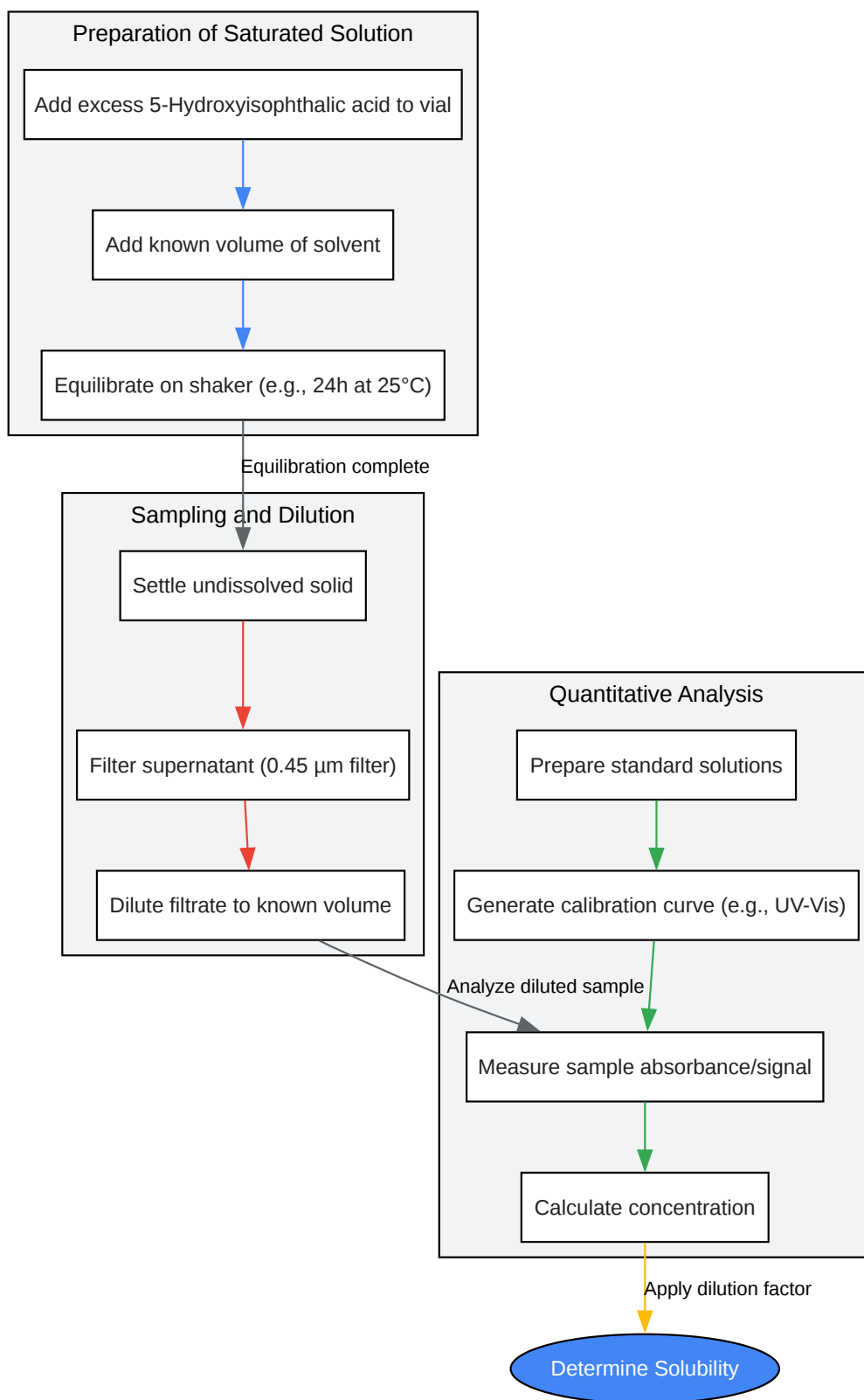
3. Quantitative Analysis (Example using UV-Vis Spectroscopy):

- Preparation of Standard Solutions:

- Prepare a stock solution of **5-Hydroxyisophthalic acid** of a known concentration in the solvent of interest.
- Perform a serial dilution of the stock solution to create a series of standard solutions with decreasing concentrations.
- Measurement and Calculation:
 - Determine the wavelength of maximum absorbance (λ_{max}) for **5-Hydroxyisophthalic acid** in the specific solvent.
 - Measure the absorbance of each standard solution at the λ_{max} to construct a calibration curve (Absorbance vs. Concentration).
 - Measure the absorbance of the diluted, saturated sample.
 - Using the equation of the line from the calibration curve, calculate the concentration of the diluted sample.
 - Account for the dilution factor to determine the original concentration of the saturated solution, which represents the solubility of **5-Hydroxyisophthalic acid** in that solvent at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **5-Hydroxyisophthalic acid**.



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Experimental workflow for solubility determination.

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